

# Application Notes: TRIS Maleate Buffer in Fixative Solutions

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## Compound of Interest

Compound Name: *TRIS maleate*

Cat. No.: *B8112308*

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## Introduction

Effective tissue fixation is a cornerstone of histology, immunohistochemistry, and electron microscopy, aiming to preserve cellular structure and antigenicity as close to the in-vivo state as possible. The choice of buffer in a fixative solution is critical, as it must maintain a stable physiological pH to prevent artifacts caused by pH shifts during the fixation process.<sup>[1][2]</sup> Aldehyde fixatives, such as formaldehyde and glutaraldehyde, release protons during their reaction with tissue amines, leading to a drop in pH that can damage ultrastructure if not adequately buffered.<sup>[2]</sup> **TRIS maleate** buffer is a versatile and effective buffering agent for preparing fixative solutions over a broad pH range, typically 6.4 to 8.0.<sup>[3]</sup>

## Advantages of **TRIS Maleate** Buffer

- **Broad pH Range:** Effectively buffers across a wide pH spectrum, making it adaptable for various fixation protocols.<sup>[3][4]</sup>
- **Good Preservation:** Provides excellent preservation of cellular ultrastructure, making it a suitable choice for electron microscopy.<sup>[1]</sup>

- **Stability:** **TRIS maleate** is a stable buffer, ensuring consistent performance during fixation procedures.[\[1\]](#)
- **Alternative to Cacodylate:** It serves as a less toxic alternative to sodium cacodylate buffer, which is arsenic-based and requires hazardous waste disposal.

### Considerations and Limitations

- **Temperature Dependence:** The pH of TRIS buffers is known to decrease as temperature increases. It is crucial to adjust the pH at the temperature at which the buffer will be used.[\[5\]](#)
- **Primary Amine:** TRIS contains a primary amine group that can react with aldehyde fixatives. While this is a minor concern, it is a factor to consider, and solutions should be prepared fresh.

### Primary Applications

**TRIS maleate** buffer is primarily utilized in protocols for:

- **Electron Microscopy (EM):** It is commonly used to buffer aldehyde fixatives (glutaraldehyde, paraformaldehyde) and osmium tetroxide for preserving fine cellular details.[\[1\]](#)
- **Immunohistochemistry (IHC):** In some protocols, TRIS-buffered fixatives are used. For instance, Zinc Fixatives, which are useful for immune cell markers, can be prepared in a TRIS buffer.[\[6\]](#)

## Protocols and Methodologies

### Protocol 1: Preparation of 0.2 M TRIS Maleate Stock Buffer

This protocol is adapted from the method of Gomori (1955) for preparing a versatile stock buffer solution that can be adjusted to the desired pH.[\[7\]](#)

#### Materials:

- Tris(hydroxymethyl)aminomethane (TRIS base)

- Maleic acid or Maleic anhydride
- Sodium Hydroxide (NaOH)
- Distilled or deionized water (dH<sub>2</sub>O)
- pH meter
- Stir plate and stir bar
- Volumetric flasks and graduated cylinders

#### Stock Solutions Preparation:

- Solution A (0.2 M TRIS-maleate):
  - Dissolve 24.2 g of TRIS base and 23.2 g of maleic acid (or 19.6 g of maleic anhydride) in approximately 800 mL of dH<sub>2</sub>O.
  - Once fully dissolved, bring the final volume to 1 L with dH<sub>2</sub>O. Store at 4°C.
- Solution B (0.2 M NaOH):
  - Dissolve 8.0 g of NaOH in approximately 800 mL of dH<sub>2</sub>O.
  - Once dissolved and cooled, bring the final volume to 1 L with dH<sub>2</sub>O. Store in a tightly capped bottle.

#### Final Buffer Preparation (0.05 M Working Solution):

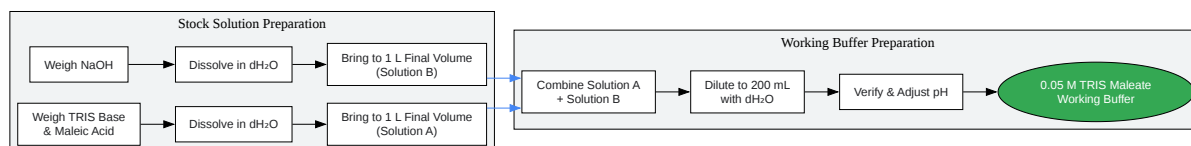
To prepare a 200 mL working buffer of a specific pH, mix Solution A and Solution B according to the table below and dilute to a final volume of 200 mL with dH<sub>2</sub>O.<sup>[7]</sup> Verify the final pH with a calibrated meter and adjust if necessary.

Table 1: pH Adjustment for 0.05 M **TRIS Maleate** Buffer

| Desired pH | Volume of Solution A (mL) | Volume of 0.2 M NaOH (x mL) | Dilute to Final Volume (mL) |
|------------|---------------------------|-----------------------------|-----------------------------|
| <b>5.2</b> | <b>50</b>                 | <b>7.0</b>                  | <b>200</b>                  |
| 5.4        | 50                        | 10.8                        | 200                         |
| 5.6        | 50                        | 15.5                        | 200                         |
| 5.8        | 50                        | 20.5                        | 200                         |
| 6.0        | 50                        | 26.0                        | 200                         |
| 6.2        | 50                        | 31.5                        | 200                         |
| 6.4        | 50                        | 37.0                        | 200                         |
| 6.6        | 50                        | 42.5                        | 200                         |
| 6.8        | 50                        | 48.0                        | 200                         |
| 7.0        | 50                        | 54.0                        | 200                         |
| 7.2        | 50                        | 60.0                        | 200                         |
| 7.4        | 50                        | 66.0                        | 200                         |
| 7.6        | 50                        | 71.0                        | 200                         |
| 7.8        | 50                        | 75.0                        | 200                         |
| 8.0        | 50                        | 78.0                        | 200                         |

| 8.2 | 50 | 81.0 | 200 |

Data adapted from Gomori, 1955. The volumes are for guidance; always confirm the final pH with a meter.



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**Caption:** Workflow for preparing **TRIS Maleate** buffer stock and working solutions.

## Protocol 2: Preparation of TRIS Maleate-Buffered Aldehyde Fixative

This protocol describes the preparation of a fixative solution suitable for transmission electron microscopy (TEM), using **TRIS maleate** as the buffer. This should be prepared fresh before use in a fume hood.

Materials:

- 0.2 M **TRIS maleate** buffer, pH 7.4 (prepared as in Protocol 1, but as a 0.2 M stock)
- Paraformaldehyde (PFA), EM Grade
- Glutaraldehyde, EM Grade (e.g., 25% or 50% aqueous solution)
- Sucrose or Calcium Chloride (for osmolarity adjustment, optional)
- Distilled or deionized water (dH<sub>2</sub>O)

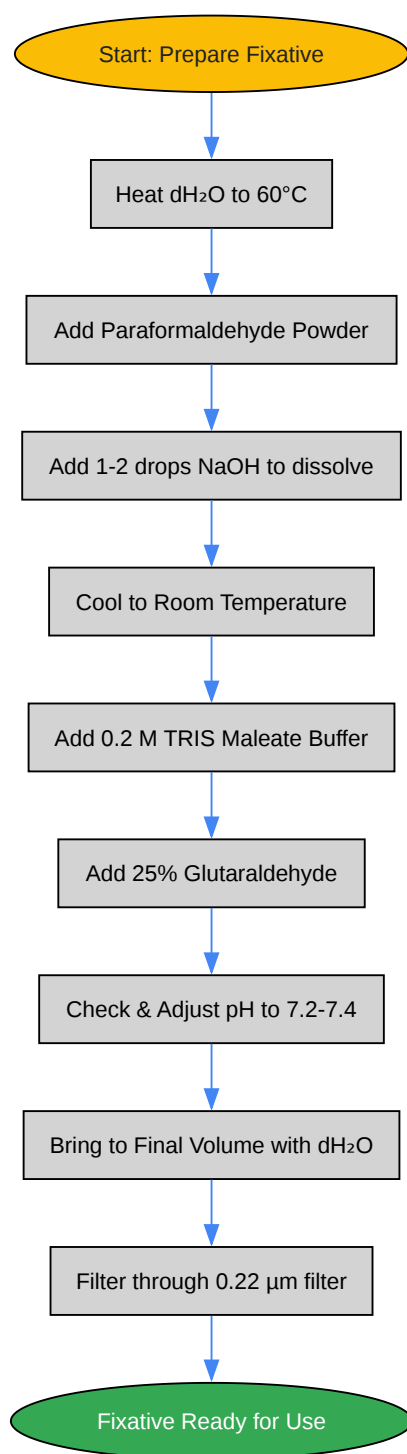
Table 2: Example Formulation for 100 mL of Fixative

| Component                           | Stock Concentration | Volume to Add | Final Concentration |
|-------------------------------------|---------------------|---------------|---------------------|
| Paraformaldehyde                    | Powder              | 2 g           | 2% (w/v)            |
| Glutaraldehyde                      | 25% (v/v)           | 10 mL         | 2.5% (v/v)          |
| TRIS Maleate Buffer                 | 0.2 M, pH 7.4       | 50 mL         | 0.1 M               |
| Distilled Water (dH <sub>2</sub> O) | N/A                 | ~40 mL (q.s.) | N/A                 |

| Total Volume | | 100 mL | |

Procedure:

- Heat ~40 mL of dH<sub>2</sub>O to 60°C in a beaker inside a fume hood.
- Add 2 g of paraformaldehyde powder to the heated water while stirring.
- Add 1-2 drops of 1 N NaOH to clear the solution (PFA depolymerizes into formaldehyde).
- Allow the solution to cool to room temperature.
- Add 50 mL of 0.2 M **TRIS maleate** buffer (pH 7.4).
- Add 10 mL of 25% glutaraldehyde solution.
- Check the pH and adjust to 7.2-7.4 if necessary using 0.1 N HCl or NaOH.
- Bring the final volume to 100 mL with dH<sub>2</sub>O.
- Filter the solution through a 0.22 µm filter before use.



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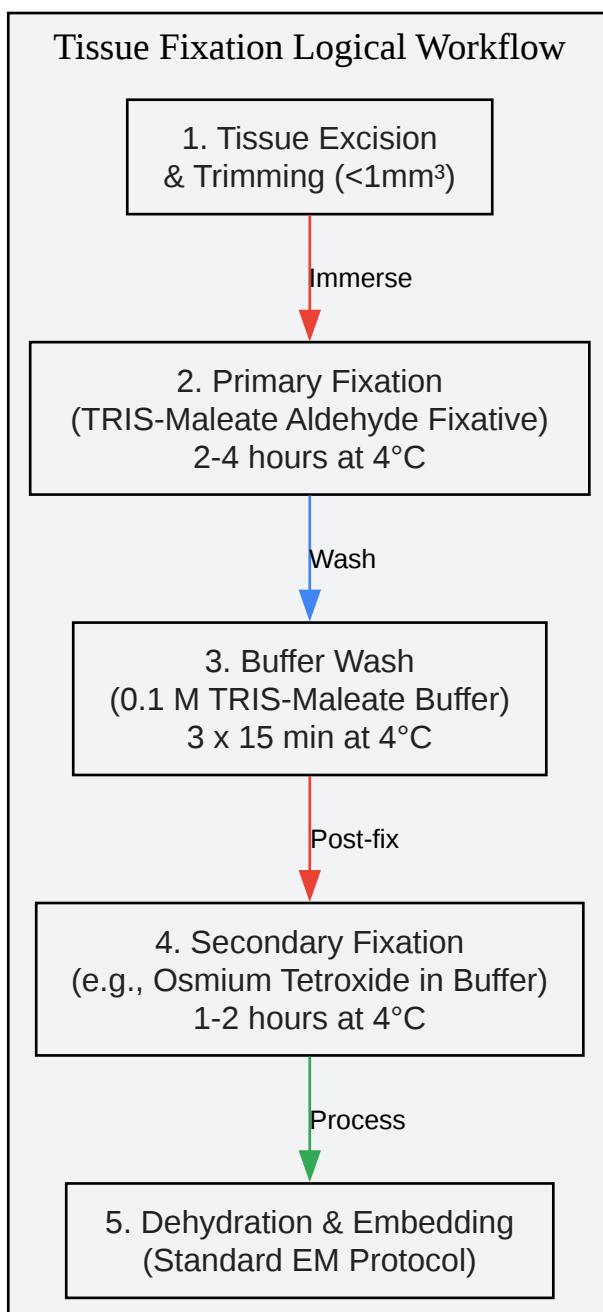
**Caption:** Step-by-step workflow for preparing a **TRIS maleate**-buffered aldehyde fixative.

## Protocol 3: General Tissue Fixation Workflow

This workflow outlines the key steps for fixing small tissue samples (e.g., < 1 mm<sup>3</sup>) for electron microscopy.

Procedure:

- **Excision:** Immediately after excision, place the tissue into a drop of the freshly prepared fixative solution to prevent drying and autolysis.
- **Trimming:** Quickly trim the tissue into small pieces (no more than 1 mm in any dimension) to ensure rapid and uniform penetration of the fixative.
- **Primary Fixation:** Immerse the tissue blocks in at least 10-20 times their volume of cold (4°C) **TRIS maleate**-buffered aldehyde fixative. Fix for 2-4 hours at 4°C.
- **Washing:** After primary fixation, decant the fixative and wash the tissue blocks multiple times with cold 0.1 M **TRIS maleate** buffer (without fixatives). A common washing schedule is 3 x 15-minute changes.
- **Secondary Fixation (Post-fixation):** For electron microscopy, follow with a secondary fixation step, typically using 1% osmium tetroxide in 0.1 M **TRIS maleate** buffer for 1-2 hours at 4°C. This step enhances contrast and preserves lipids.
- **Further Processing:** After washing away the secondary fixative, the tissue is ready for dehydration, infiltration, and embedding according to standard EM protocols.



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**Caption:** Logical workflow for tissue processing using **TRIS maleate**-buffered fixatives.

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